

Introduction: The Imperative of Unambiguous Chemical Communication

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Compound of Interest

Compound Name: *4-Methyl-5-phenylpentanoic acid*

CAS No.: 93273-41-7

Cat. No.: B3168731

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In the fields of chemical research, drug discovery, and materials science, the ability to communicate complex molecular structures with absolute clarity is paramount. The International Union of Pure and Applied Chemistry (IUPAC) nomenclature system provides a standardized, universal language for naming chemical compounds, ensuring that a given name corresponds to a single, unique structure.^[1] This systematic approach eliminates the ambiguity of trivial or common names, which can vary regionally and historically, thereby facilitating reproducible and verifiable scientific discourse. This guide provides a detailed exploration of the IUPAC nomenclature as applied to **4-Methyl-5-phenylpentanoic acid**, alongside a technical overview of its properties, a plausible synthetic pathway, and its relevance in the context of drug development.

Deciphering the IUPAC Name: A Step-by-Step Analysis of 4-Methyl-5-phenylpentanoic Acid

The IUPAC name "**4-Methyl-5-phenylpentanoic acid**" is derived through a systematic application of established rules that prioritize the principal functional group and the longest continuous carbon chain.^{[2][3]}

- **Identification of the Principal Functional Group:** The molecule contains a carboxyl group (-COOH), which is a high-priority functional group in IUPAC nomenclature. The presence of this group designates the compound as a carboxylic acid, leading to the suffix "-oic acid".^[4]

- **Determination of the Parent Chain:** The longest continuous carbon chain that includes the carboxyl carbon is identified. In this case, the chain consists of five carbon atoms. The alkane with five carbons is pentane; therefore, the parent name is "pentanoic acid".^[2]
- **Numbering the Parent Chain:** The carbon atom of the carboxyl group is always assigned the number 1 position.^{[2][5]} The rest of the chain is numbered sequentially from this point.
- **Identification and Location of Substituents:** Two substituents are attached to the pentanoic acid backbone:
 - A methyl group (-CH₃) is located on the fourth carbon atom.
 - A phenyl group (-C₆H₅) is located on the fifth carbon atom.
- **Alphabetical Ordering and Assembly of the Name:** The substituents are listed in alphabetical order (methyl before phenyl), preceded by their locants (position numbers). This leads to the final, unambiguous IUPAC name: **4-Methyl-5-phenylpentanoic acid**.^[1]

The structure can be visualized as follows:

Caption: Structure of **4-Methyl-5-phenylpentanoic acid**.

Chemical and Physical Properties

A summary of the key computed properties for **4-Methyl-5-phenylpentanoic acid** is presented in the table below. These properties are crucial for predicting its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O ₂	PubChem[6]
Molecular Weight	192.25 g/mol	PubChem[6]
XLogP3	2.8	PubChem[6]
Hydrogen Bond Donor Count	1	PubChem[6]
Hydrogen Bond Acceptor Count	2	PubChem[6]
Rotatable Bond Count	5	PubChem[6]

Synthesis of 4-Methyl-5-phenylpentanoic Acid: A Plausible Experimental Protocol

While specific synthesis routes for **4-Methyl-5-phenylpentanoic acid** are not extensively documented in readily available literature, a plausible multi-step synthesis can be devised based on established organic chemistry principles, starting from commercially available materials. One such approach could involve the alkylation of a malonic ester derivative.

Proposed Synthetic Pathway



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Caption: Proposed synthesis workflow for **4-Methyl-5-phenylpentanoic acid**.

Step-by-Step Methodology

- Synthesis of Diethyl (2-phenylethyl)malonate:
 - To a solution of sodium ethoxide, prepared by dissolving sodium metal in anhydrous ethanol, add diethyl malonate dropwise at 0 °C.
 - After stirring for 30 minutes, add 1-bromo-2-phenylethane dropwise.
 - The reaction mixture is then heated to reflux for several hours until the reaction is complete (monitored by TLC).
 - After cooling, the mixture is worked up by adding water and extracting with an organic solvent like diethyl ether. The organic layers are combined, dried, and concentrated to yield diethyl (2-phenylethyl)malonate.
- Alkylation with 1-bromo-2-methylpropane:

- The diethyl (2-phenylethyl)malonate is then subjected to a second alkylation step. It is treated with another equivalent of sodium ethoxide in anhydrous ethanol.
- 1-bromo-2-methylpropane is added, and the mixture is refluxed.
- A similar aqueous workup and extraction procedure is followed to isolate the dialkylated product, diethyl (2-methylpropyl)(2-phenylethyl)malonate.
- Hydrolysis and Decarboxylation:
 - The purified dialkylated ester is saponified by refluxing with an aqueous solution of a strong base, such as potassium hydroxide.[7]
 - This step hydrolyzes both ester groups to form a dicarboxylate salt.
 - The reaction mixture is then cooled and carefully acidified with a strong acid (e.g., HCl or H₂SO₄).
 - Upon heating the acidified solution, decarboxylation occurs, removing one of the carboxyl groups as carbon dioxide and yielding the final product, **4-Methyl-5-phenylpentanoic acid**. [7]
 - The product can be isolated by extraction and purified by techniques such as distillation or chromatography.

Relevance in Drug Development and Medicinal Chemistry

Phenylalkanoic acids and their derivatives represent a class of compounds with significant interest in medicinal chemistry. Many non-steroidal anti-inflammatory drugs (NSAIDs), such as ibuprofen and naproxen, belong to this structural class.[8] These compounds often exert their therapeutic effects by inhibiting cyclooxygenase (COX) enzymes, which are key to the inflammatory pathway.

While the specific biological activity of **4-Methyl-5-phenylpentanoic acid** is not widely reported, its structural similarity to known pharmacologically active agents suggests it could be a candidate for investigation in several therapeutic areas:

- Anti-inflammatory and Analgesic Agents: Given the prevalence of the phenylalkanoic acid scaffold in NSAIDs, this compound could be explored for its potential to modulate inflammatory processes.[9][10]
- Metabolic Disorders: Some phenylalkanoic acid derivatives have been investigated as agonists for free fatty acid receptors (FFARs), which are emerging targets for the treatment of type 2 diabetes.[11]
- Neurological Disorders: The lipophilic nature of the phenyl and alkyl groups may allow for penetration of the blood-brain barrier, making such compounds interesting for CNS applications.

Further research, including in vitro and in vivo screening, would be necessary to elucidate the specific biological targets and therapeutic potential of **4-Methyl-5-phenylpentanoic acid**.

Conclusion

The IUPAC name **4-Methyl-5-phenylpentanoic acid** provides an unambiguous structural description of the molecule, which is essential for scientific research and development. Understanding its systematic naming, chemical properties, and potential synthetic routes is fundamental for its further investigation. As a member of the phenylalkanoic acid class, this compound holds potential for exploration in various drug discovery programs, particularly in the areas of inflammation and metabolic disease.

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